

Physical and chemical properties of 2-cyano-N,N-dimethylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-cyano-N,N-dimethylbenzenesulfonamide

Cat. No.: B179269

[Get Quote](#)

In-Depth Technical Guide: 2-Cyano-N,N-dimethylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **2-cyano-N,N-dimethylbenzenesulfonamide**, a sulfonamide derivative with potential applications in chemical synthesis and drug discovery. This document collates available experimental data and provides context through related compounds where specific information is not yet publicly available.

Chemical Identity and Physical Properties

2-Cyano-N,N-dimethylbenzenesulfonamide is a solid organic compound. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	168971-53-7	[1]
Molecular Formula	C ₉ H ₁₀ N ₂ O ₂ S	[2]
Molecular Weight	210.25 g/mol	[2]
Melting Point	125–127 °C	[1]
Appearance	Solid	-
Predicted XlogP	0.8	[2]

Note: Some properties are predicted and have not been experimentally verified.

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **2-cyano-N,N-dimethylbenzenesulfonamide**. The following are partially available experimental spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The following partial NMR data has been reported:

Nucleus	Solvent	Chemical Shift (δ)	Multiplicity & Coupling Constant (J)	Assignment
¹ H	CDCl ₃	7.85 ppm	d, J = 8.4 Hz	1H (Aromatic)
¹³ C	-	143.2 ppm	-	C-SO ₂

Note: The available NMR data is incomplete. A full spectral analysis with complete peak assignments is required for comprehensive structural elucidation.

Infrared (IR) Spectroscopy

While a specific IR spectrum for **2-cyano-N,N-dimethylbenzenesulfonamide** is not available, characteristic absorption bands for related sulfonamide and nitrile-containing compounds can be anticipated. For instance, N-[cyano(4-methoxyphenyl)methyl]-4-methylbenzenesulfonamide exhibits characteristic peaks for the N-H, C≡N, and S=O (asymmetric and symmetric) stretching vibrations.^[2]

Mass Spectrometry (MS)

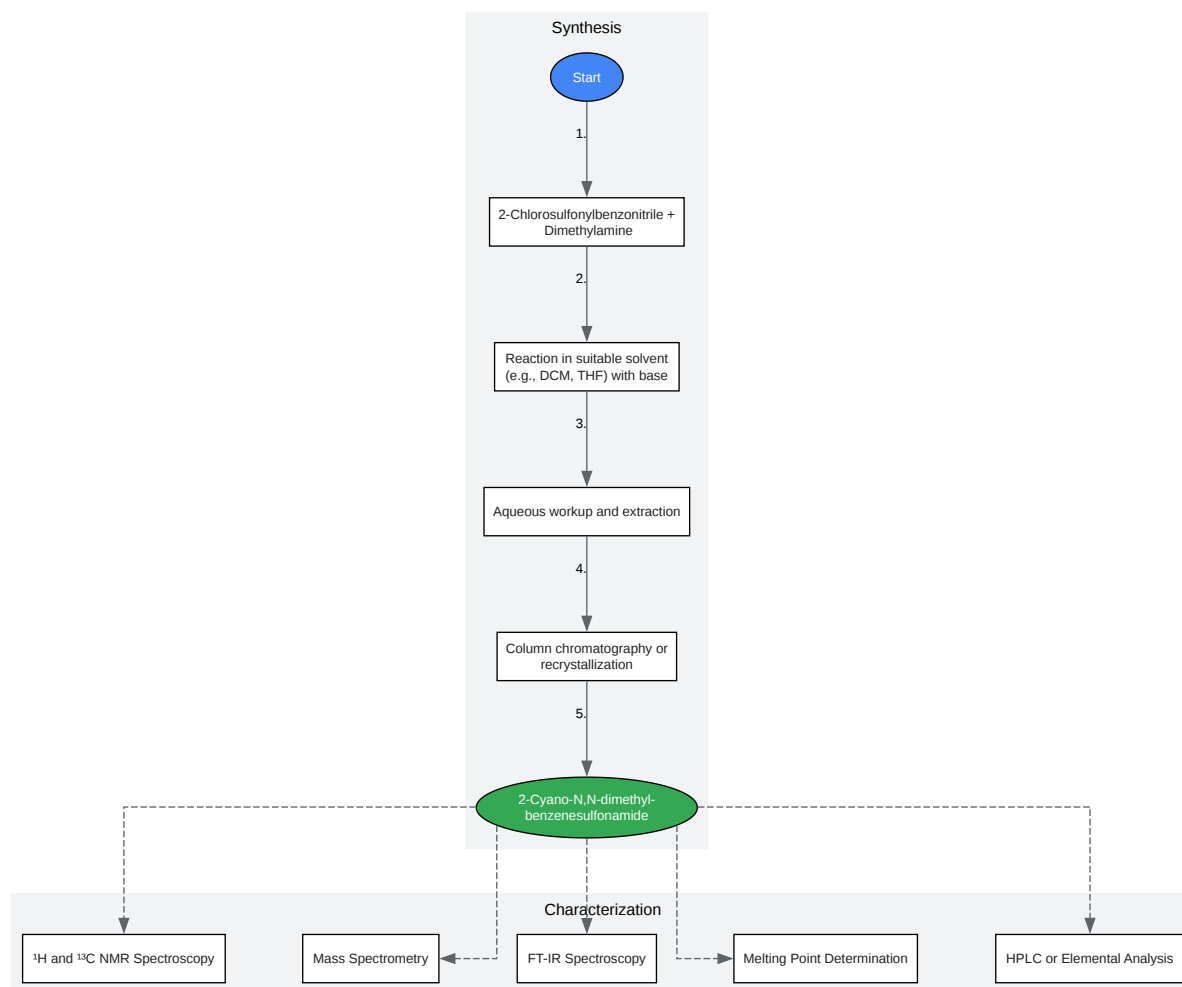
Experimentally determined mass spectrometry data for **2-cyano-N,N-dimethylbenzenesulfonamide** is not currently available in public literature. However, predicted mass-to-charge ratios for various adducts have been calculated and are available on public databases such as PubChem.^[2]

Synthesis and Experimental Protocols

A detailed, peer-reviewed experimental protocol for the synthesis of **2-cyano-N,N-dimethylbenzenesulfonamide** is not readily available in the searched literature. However, general synthetic routes for related compounds such as 2-amino-5-cyano-N,3-dimethylbenzamide and N,N-disubstituted cyanoacetamides have been described.^{[3][4]} These methods often involve the reaction of a suitable precursor with a cyanating agent or the coupling of a carboxylic acid derivative with an amine.

The synthesis of **2-cyano-N,N-dimethylbenzenesulfonamide** would likely involve the reaction of 2-chlorosulfonylbenzonitrile with dimethylamine or a related synthetic strategy. The workflow for a potential synthesis and characterization is outlined below.

Potential Synthetic and Analytical Workflow

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the potential synthesis and subsequent characterization of **2-cyano-N,N-dimethylbenzenesulfonamide**.

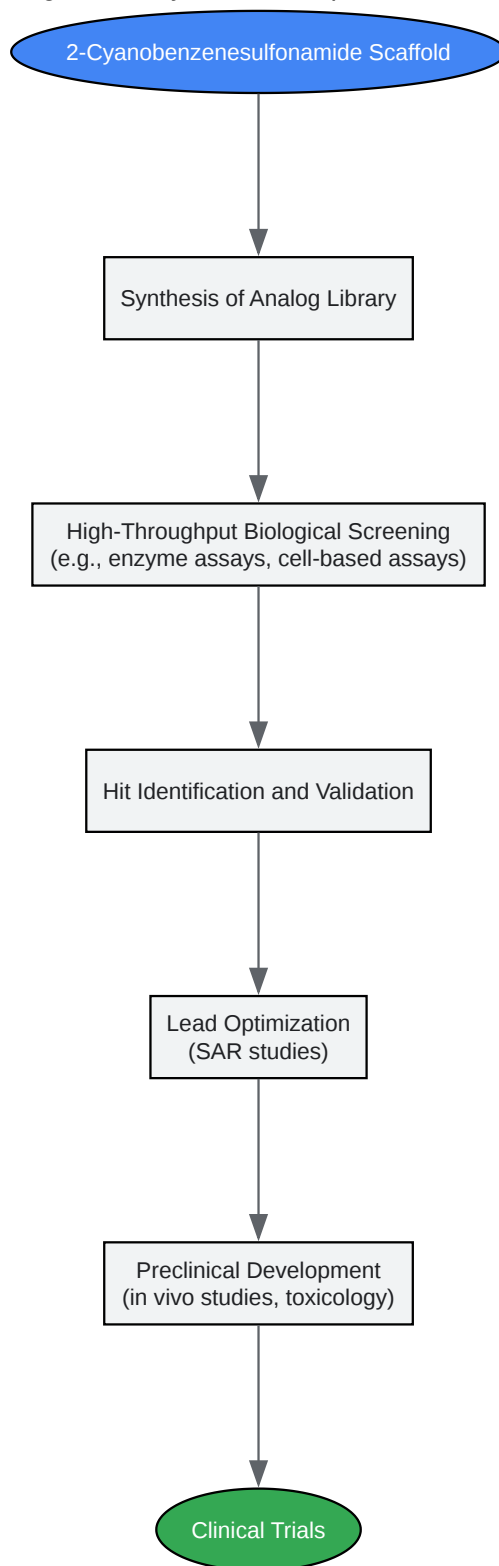
Biological Activity and Potential Applications

Currently, there is no specific information in the public domain regarding the biological activity or signaling pathway involvement of **2-cyano-N,N-dimethylbenzenesulfonamide**. However, the benzenesulfonamide moiety is a well-established pharmacophore present in numerous therapeutic agents.^[5] Derivatives of benzenesulfonamide have shown a wide range of pharmacological activities, including anticancer and antioxidant properties.^[6]

The cyano group can also play a significant role in the biological profile of a molecule. For instance, certain 2-cyano-3-acrylamide inhibitors have been investigated for their anti-infective properties.^[7] The combination of the cyano and N,N-dimethylsulfonamide functionalities in **2-cyano-N,N-dimethylbenzenesulfonamide** suggests that it could be a valuable scaffold for the development of novel therapeutic agents. Further screening and biological evaluation are necessary to elucidate its potential pharmacological profile.

The logical relationship for investigating the therapeutic potential of this compound class is depicted below.

Drug Discovery and Development Pathway

[Click to download full resolution via product page](#)

Caption: A simplified flowchart illustrating the progression from a chemical scaffold to a potential clinical candidate in drug discovery.

Safety Information

According to available safety data sheets, **2-cyano-N,N-dimethylbenzenesulfonamide** is classified with the following GHS hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

2-Cyano-N,N-dimethylbenzenesulfonamide is a compound for which basic identification and some physical properties are known. However, a comprehensive experimental characterization, including detailed spectroscopic data and a definitive synthetic protocol, is not yet publicly available. The presence of the benzenesulfonamide and cyano functionalities suggests that this compound and its derivatives could be of interest for further investigation in medicinal chemistry and drug discovery. Future research should focus on the complete synthesis and characterization of this molecule, followed by systematic biological screening to explore its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 168971-53-7 CAS MSDS (2-CYANO-N,N-DIMETHYLBENZENESULFONAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. PubChemLite - 2-cyano-n,n-dimethylbenzenesulfonamide (C9H10N2O2S) [pubchemlite.lcsb.uni.lu]
- 3. Synthesis routes of 2-Amino-5-cyano-N,3-dimethylbenzamide [benchchem.com]
- 4. 2-cyano-N,N-dipropylacetamide | 53807-35-5 | Benchchem [benchchem.com]
- 5. Syntheses of S,N-substituted 2-mercaptobenzenesulfonamide derivatives with potential pharmacological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. New Chalcone Derivatives Containing 2,4-Dichlorobenzenesulfonamide Moiety with Anticancer and Antioxidant Properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Anti-infective Activity of 2-Cyano-3-Acrylamide Inhibitors with Improved Drug-Like Properties against Two Intracellular Pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 2-cyano-N,N-dimethylbenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179269#physical-and-chemical-properties-of-2-cyano-n-n-dimethylbenzenesulfonamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com